

An In-Depth Technical Guide on 3-Amino-2-pyrazinecarboxylic Acid

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Compound of Interest

Compound Name: 3-Amino-2-pyrazinecarboxylic acid

Cat. No.: B021745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **3-Amino-2-pyrazinecarboxylic acid**, a compound of interest in various research and development domains. The information presented herein is intended to serve as a foundational reference for professionals engaged in chemical synthesis, pharmaceutical formulation, and related scientific disciplines.

Core Molecular Data

The essential physicochemical properties of **3-Amino-2-pyrazinecarboxylic acid** are summarized in the table below. This data is critical for experimental design, analytical method development, and chemical structure elucidation.

Property	Value	Citations
Molecular Formula	C5H5N3O2	[1] [2] [3]
Molecular Weight	139.11 g/mol	[1] [2] [3]
CAS Number	5424-01-1	[1] [2]

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula, such as those utilized to establish the data above, typically involve a combination of mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination:

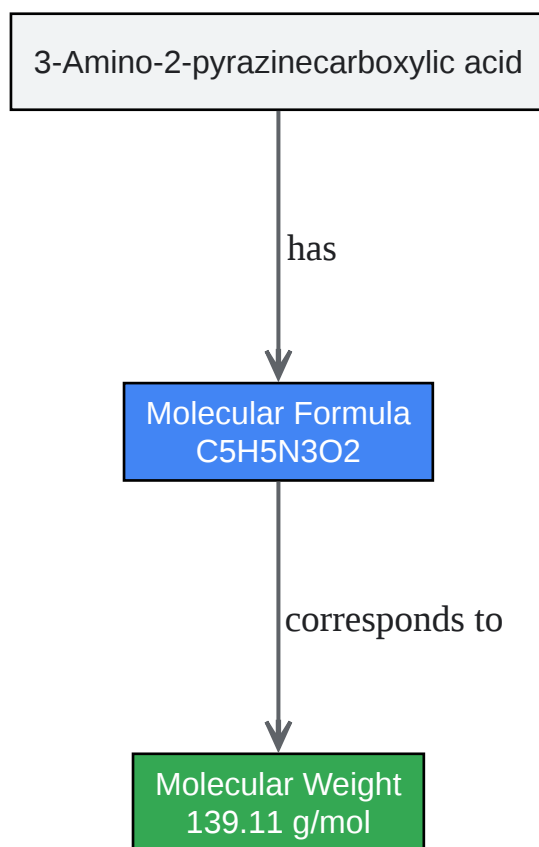
- **Methodology:** High-resolution mass spectrometry (HRMS) is employed to accurately determine the mass-to-charge ratio (m/z) of the parent ion.
- **Instrumentation:** A time-of-flight (TOF) or Orbitrap mass analyzer is calibrated using a known standard.
- **Sample Preparation:** The compound is dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into the ion source, often using electrospray ionization (ESI).
- **Data Analysis:** The resulting mass spectrum is analyzed to identify the peak corresponding to the protonated molecule $[M+H]^+$ or other adducts. The precise mass is used to confirm the molecular weight.

2. Elemental Analysis for Molecular Formula Confirmation:

- **Methodology:** Combustion analysis is used to determine the percentage composition of carbon (C), hydrogen (H), and nitrogen (N).
- **Instrumentation:** A CHN elemental analyzer is used.
- **Procedure:** A precisely weighed sample of the compound is combusted in a high-temperature furnace in the presence of excess oxygen. The resulting combustion gases (CO_2 , H_2O , N_2) are separated by gas chromatography and quantified by a thermal conductivity detector.
- **Data Analysis:** The percentage composition of each element is calculated and used to derive the empirical formula, which is then reconciled with the molecular weight from mass spectrometry to confirm the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the chemical compound and its core molecular identifiers.



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Figure 1: Relationship between chemical name, formula, and molecular weight.

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